

Odoratisol A: A Technical Guide on its Discovery, Origin, and Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Odoratisol A, a lignan natural product, has been identified from the plant Myristica fragrans Houtt., commonly known as nutmeg. This document provides a comprehensive overview of its discovery, botanical origin, and initial biological characterization. Detailed methodologies for its isolation and structure elucidation are presented, alongside a summary of its known inhibitory activities against key cellular targets, PARP-1 and NF-κB. This technical guide is intended to serve as a foundational resource for researchers interested in the further investigation and potential therapeutic development of **Odoratisol A**.

Discovery and Origin

Odoratisol A is a naturally occurring lignan isolated from the stem bark of Myristica fragrans Houtt.[1]. This evergreen tree, belonging to the Myristicaceae family, is native to the Spice Islands (Moluccas) of Indonesia but is now cultivated in various tropical regions worldwide. The plant is a well-known source of spices, namely nutmeg and mace, derived from its seed and aril, respectively. Historically, various parts of Myristica fragrans have been used in traditional medicine, and modern phytochemical investigations continue to reveal a diverse array of bioactive secondary metabolites, including lignans, neolignans, and phenylpropanoids. The discovery of Odoratisol A adds to the rich chemical diversity of this plant species.



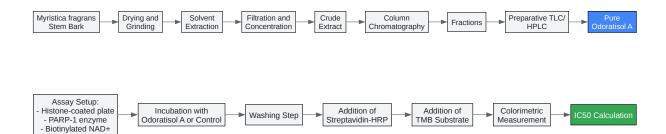
Isolation and Structure Elucidation

The isolation and structural characterization of **Odoratisol A** were first detailed in a 2019 study by Sajin K. Francis and colleagues. The compound was identified as part of a broader phytochemical investigation of the stem bark of Myristica fragrans[1].

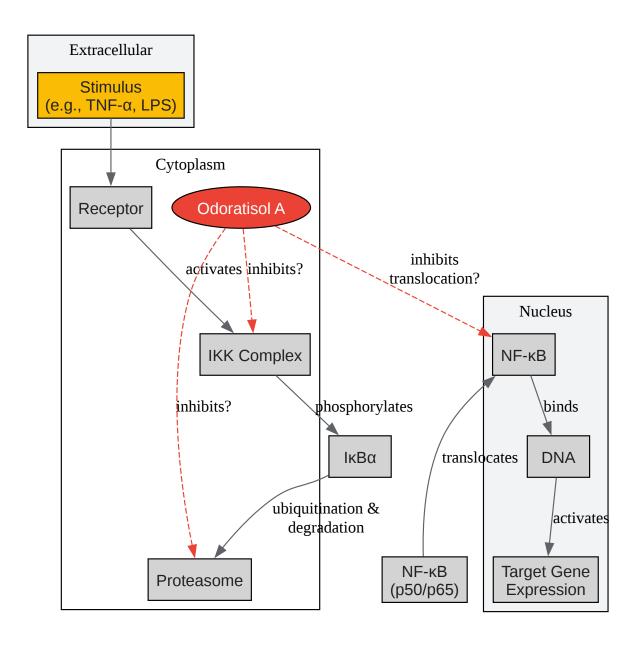
Experimental Protocol: Isolation of Odoratisol A

While the specific, detailed step-by-step protocol for the isolation of **Odoratisol A** from the aforementioned study is not publicly available in full, a general methodology for the isolation of lignans from Myristica fragrans can be outlined based on common phytochemical practices.

Diagram of the General Isolation Workflow:







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References

- 1. structureworkbook.nd.edu [structureworkbook.nd.edu]
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